

2-(N-Ethyl-m-toluidino)ethanol CAS number 91-88-3

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Compound of Interest

Compound Name: 2-(N-Ethyl-m-toluidino)ethanol

Cat. No.: B127280

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An In-Depth Technical Guide to **2-(N-Ethyl-m-toluidino)ethanol** (CAS 91-88-3)

Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of **2-(N-Ethyl-m-toluidino)ethanol**, CAS number 91-88-3. It is intended for researchers, chemists, and drug development professionals who require a detailed understanding of this compound's properties, synthesis, applications, and analytical characterization. The information is synthesized from established chemical literature and supplier technical data to ensure accuracy and practical relevance.

Core Compound Identity and Structure

2-(N-Ethyl-m-toluidino)ethanol, also known by synonyms such as N-Ethyl-N-(2-hydroxyethyl)-m-toluidine, is an aromatic tertiary amine.^{[1][2]} Its structure features a central N-ethyl-m-toluidine core functionalized with a hydroxyethyl group. This bifunctionality, possessing both a tertiary amine and a primary alcohol, is central to its chemical reactivity and utility as an intermediate.

Caption: Chemical structure of **2-(N-Ethyl-m-toluidino)ethanol**.

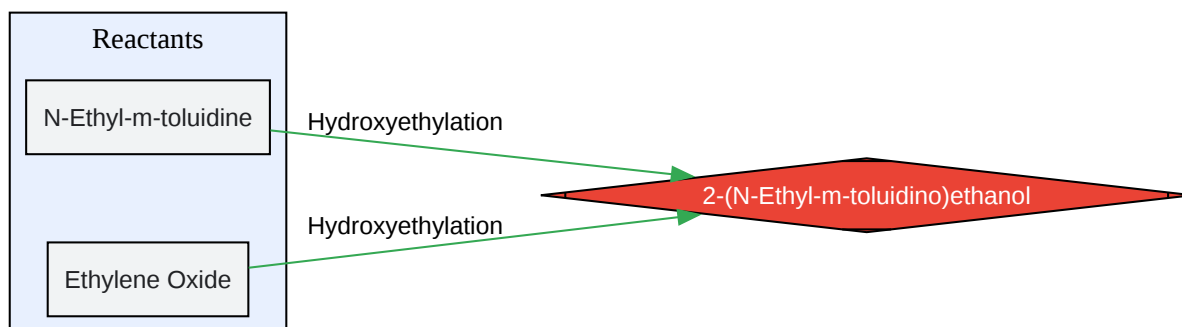
Physicochemical Properties

The compound is typically a clear yellow to green or yellow-brown liquid at room temperature. [2][3] Its key physical and chemical properties are summarized below, providing essential data for experimental design, safety assessments, and process modeling.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₇ NO	[1][3]
Molecular Weight	179.26 g/mol	[1][4]
CAS Number	91-88-3	[1][3][4]
EINECS Number	202-105-9	[3][5]
Appearance	Clear yellow to green liquid; powder to lump to clear liquid	[3][6]
Melting Point	-19 °C	[3][6][7]
Boiling Point	114-115 °C at 1 mmHg	[3][4]
Density	1.019 g/mL at 25 °C	[3][4]
Refractive Index (n _{20/D})	1.555	[3][4]
Flash Point	>230 °F (>110 °C); 148 °C (DIN 51758)	[3][4]
Water Solubility	Insoluble	[6][7]
IUPAC Name	2-(ethyl(3-methylphenyl)amino)ethanol	[1]

Synthesis Pathway

The primary industrial synthesis of **2-(N-Ethyl-m-toluidino)ethanol** involves the hydroxyethylation of N-ethyl-m-toluidine. This is typically achieved through a reaction with ethylene oxide. The nucleophilic secondary amine of the precursor attacks the electrophilic carbon of the ethylene oxide ring, leading to ring-opening and the formation of the desired product. This reaction is exothermic and requires careful temperature control to prevent side reactions, such as polyethoxylation.



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Caption: Synthesis of **2-(N-Ethyl-m-toluidino)ethanol**.

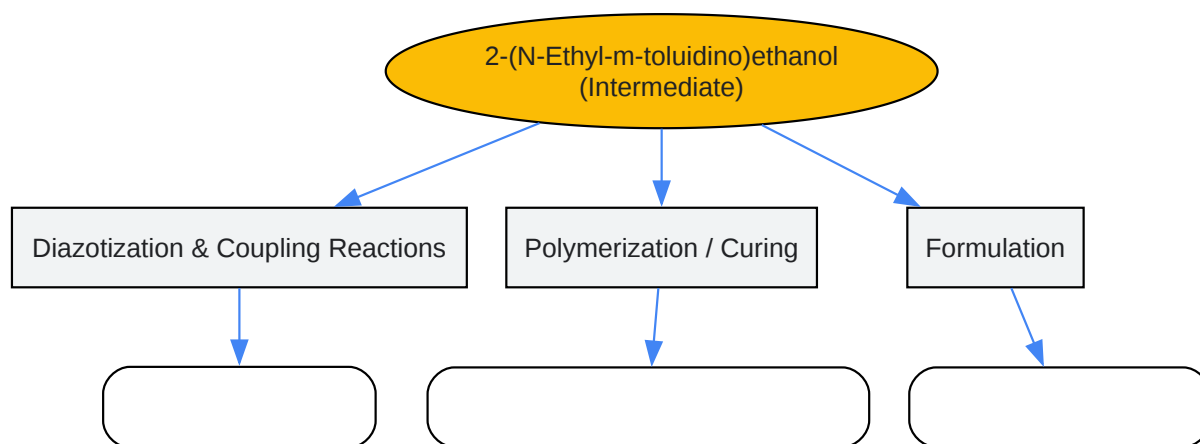
An alternative, though less common, laboratory-scale synthesis involves the reaction of N-ethyl-m-toluidine with 2-chloroethanol in the presence of a base to neutralize the HCl byproduct.

Key Industrial and Research Applications

The primary utility of **2-(N-Ethyl-m-toluidino)ethanol** stems from its role as a versatile chemical intermediate.

- **Dye Manufacturing:** Its most significant application is as a key intermediate in the synthesis of various dyes.[2][7][8][9] It serves as a precursor for several disperse dyes, including Disperse Blue 32, 98, 102, 106, and 109.[7][8] The tertiary amine and aromatic ring form the core chromophore structure, which can be further modified to achieve specific color properties.
- **Polymer Chemistry:** It is used as a cure promoter or accelerator for unsaturated polyester resins.[2] Its derivatives, such as toluidine diethanolamines, are also effective curing accelerators in coatings and other resin systems, promoting faster crosslinking.[10]
- **Photographic Development:** The compound is listed as a raw material for color film developers, where it likely functions as a coupling agent or part of the developer solution.[7][8]

- **Photosensitive Materials:** It finds application in photosensitive chemicals, particularly in coatings for diazo paper.[2]
- **Chemical Synthesis:** Beyond specific applications, it is broadly used in chemical synthesis studies where a functionalized toluidine moiety is required.[3][4]



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Caption: Role as an intermediate in various applications.

Analytical Methodology: Quantification via GC/MS

Accurate quantification of **2-(N-Ethyl-m-toluidino)ethanol** in complex matrices (e.g., reaction mixtures, environmental samples) is critical for process control and research. Gas Chromatography coupled with Mass Spectrometry (GC/MS) is the preferred method due to its high selectivity and sensitivity.

Causality in Protocol Design

The following protocol is designed based on the compound's physicochemical properties. As a semi-volatile organic compound with low water solubility, a liquid-liquid extraction (LLE) is necessary to isolate it from aqueous matrices and concentrate it into an organic solvent compatible with the GC system.[11] Derivatization is generally not required due to its sufficient volatility and thermal stability. The mass spectrometer provides definitive identification based on the compound's unique mass fragmentation pattern.

Step-by-Step Experimental Protocol

- Sample Preparation (Liquid-Liquid Extraction)
 1. Collect a 100 mL aqueous sample in a 250 mL separatory funnel.
 2. Spike the sample with an appropriate internal standard (e.g., N-ethyl-N-(2-hydroxyethyl)aniline-d5) for accurate quantification.
 3. Add 50 mL of a non-polar, volatile solvent such as dichloromethane or ethyl acetate.[\[11\]](#)
 4. Stopper the funnel and shake vigorously for 2 minutes, periodically venting to release pressure.
 5. Allow the layers to separate for 10 minutes.
 6. Drain the lower organic layer (dichloromethane) into a collection flask.
 7. Repeat the extraction (steps 3-6) two more times with fresh solvent, pooling the organic extracts.
 8. Dry the combined extract by passing it through a column containing anhydrous sodium sulfate.
 9. Concentrate the sample to a final volume of 1 mL using a gentle stream of nitrogen gas.
- GC/MS Analysis
 1. Instrument: Gas Chromatograph with a Mass Selective Detector.
 2. Column: A non-polar or semi-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m) is suitable.
 3. Injection: Inject 1 μ L of the concentrated extract in splitless mode.
 4. GC Oven Program:
 - Initial Temperature: 80 °C, hold for 1 minute.

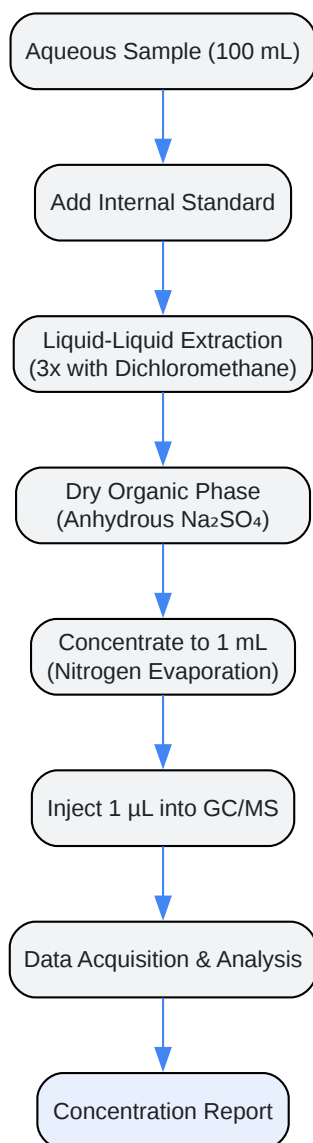
- Ramp: Increase to 280 °C at a rate of 15 °C/min.
- Final Hold: Hold at 280 °C for 5 minutes.

5. MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Mode: Full Scan (m/z 40-450) for identification and Selected Ion Monitoring (SIM) for quantification, using characteristic ions (e.g., m/z 179, 148, 134).

- Data Analysis

1. Identify the **2-(N-Ethyl-m-toluidino)ethanol** peak by its retention time and mass spectrum.
2. Quantify the concentration by comparing the peak area of the target analyte to the internal standard.



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Caption: Workflow for GC/MS analysis.

Safety and Handling

Proper handling of **2-(N-Ethyl-m-toluidino)ethanol** is essential due to its potential hazards. The Globally Harmonized System (GHS) classifications provide a clear summary of its risks.

Hazard Information	GHS Classification and Details	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[4]
Signal Word	Warning	[4]
Hazard Statement	H302: Harmful if swallowed.	[1][4]
Precautionary Statements	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.P501: Dispose of contents/container in accordance with local regulations.	[4]
Storage Class	10: Combustible liquids.	[4]
Personal Protective Equipment (PPE)	Eyeshields, chemical-resistant gloves, and appropriate respiratory protection (e.g., type ABEK respirator filter) are recommended.	[4]

Store in a cool, dry place away from direct sunlight in a tightly sealed container.[8]

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